

handling and safety precautions for 3,3,3-Trifluoropropionic acid

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Compound of Interest

Compound Name: 3,3,3-Trifluoropropionic acid

Cat. No.: B151156

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Technical Support Center: 3,3,3-Trifluoropropionic Acid

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **3,3,3-Trifluoropropionic acid**.

Frequently Asked Questions (FAQs)

General Information

Q1: What is **3,3,3-Trifluoropropionic acid**?

A1: **3,3,3-Trifluoropropionic acid** (CAS No. 2516-99-6) is a colorless liquid with a pungent odor.[1][2] It is an organofluorine compound used as a building block in the synthesis of pharmaceuticals and agrochemicals.[3] Its trifluoromethyl group can enhance the metabolic stability and bioavailability of drug compounds.[3]

Handling and Storage

Q2: How should I handle **3,3,3-Trifluoropropionic acid** safely?

A2: Handle this chemical in a well-ventilated area, preferably under a chemical fume hood.[4] Use explosion-proof electrical and ventilating equipment.[5] Ground and bond containers and receiving equipment to prevent static discharge.[5] Use only non-sparking tools.[5] Avoid

breathing dust, fumes, gas, mist, vapors, or spray.[4][5] Wash your hands and any exposed skin thoroughly after handling.[4][5]

Q3: What are the proper storage conditions for **3,3,3-Trifluoropropionic acid**?

A3: Store in a cool, dry, and well-ventilated place.[4][5] Keep the container tightly closed and store locked up.[4][6] Keep away from heat, sparks, open flames, and hot surfaces.[4][5] It is incompatible with strong oxidizing agents and strong acids.[4][5]

Personal Protective Equipment (PPE)

Q4: What personal protective equipment (PPE) is required when working with this acid?

A4: The following PPE is mandatory:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[6] Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear suitable protective clothing and impervious gloves to prevent skin exposure.[1][3][6]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Troubleshooting Guides

First Aid Measures

Q5: What should I do in case of accidental exposure to **3,3,3-Trifluoropropionic acid**?

A5: This substance is corrosive and causes severe skin burns and eye damage.[3][6]

Immediate medical attention is required in all cases of exposure.[4][5]

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[4][5] Remove contact lenses if present and easy to do.[4][5] Continue rinsing and call a poison center or doctor immediately.[4][5]

- Skin Contact: Take off immediately all contaminated clothing.[4][5] Rinse skin with water or shower for at least 15 minutes.[4] Wash contaminated clothing before reuse.[4][5] Call a poison center or doctor immediately.[4][5]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[4][5] If the victim is not breathing, give artificial respiration, but do not use the mouth-to-mouth method if the substance was ingested or inhaled.[4][5] Call a poison center or doctor immediately.[4][5]
- Ingestion: Rinse the mouth with water.[4][5] DO NOT induce vomiting.[4][5] Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation.[4] Call a poison center or doctor immediately.[4][5]

Spill and Leak Cleanup

Q6: How do I handle a spill of **3,3,3-Trifluoropropionic acid**?

A6: For any spill, ensure adequate ventilation and remove all sources of ignition.[4][5] Use spark-proof tools and explosion-proof equipment.[4][5]

- Minor Spill:
 - Wear appropriate personal protective equipment.
 - Contain the spill using an inert absorbent material such as sand, silica gel, acid binder, or universal binder.[4] Do not use combustible materials like sawdust.
 - For this organic acid, you can apply sodium bicarbonate to neutralize it.[7]
 - Collect the absorbed material into a suitable, closed container for disposal.[4]
 - Wash the spill area with a mild detergent solution.[8]
- Major Spill:
 - Evacuate the area immediately.
 - Activate the emergency fire alarm system if necessary.

- Notify your institution's environmental health and safety office.

Quantitative Data

Property	Value
Molecular Formula	C3H3F3O2[1]
Molecular Weight	128.05 g/mol [3]
Appearance	Clear, colorless liquid[1][3]
Melting Point	9.7 °C[1][9]
Boiling Point	145 °C at 746 mmHg[1][9]
Density	1.45 g/mL at 25 °C[1][9]
Flash Point	92 °C / 197.6 °F[4]
pKa	3.06 at 25°C[1][3]

Experimental Protocols

Standard Neutralization Protocol for Waste Disposal

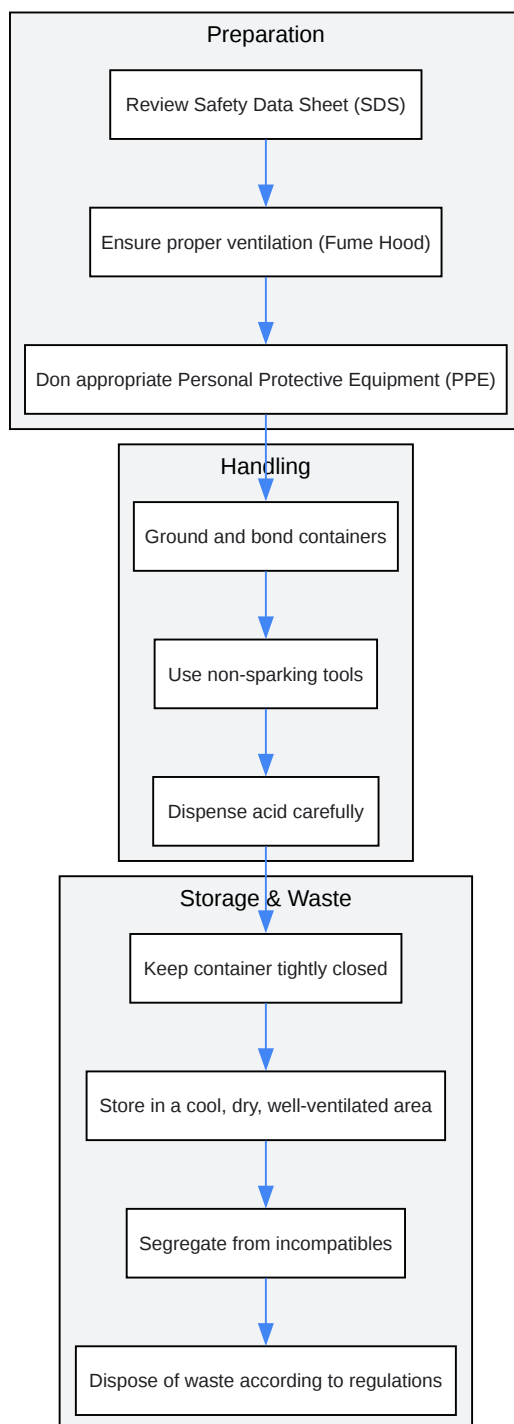
This protocol outlines a safe method for neutralizing small quantities of **3,3,3-Trifluoropropionic acid** for disposal. Always perform this procedure in a chemical fume hood while wearing appropriate PPE.

- Preparation:
 - Prepare a neutralizing solution, such as a saturated solution of sodium bicarbonate (NaHCO_3) or a 10% solution of sodium carbonate (Na_2CO_3).
 - Place a stir bar in a beaker large enough to contain the acid and the neutralizing solution.
 - Place the beaker in a larger secondary container (e.g., an ice bath) to control the temperature, as the neutralization reaction is exothermic.
- Neutralization:

- Slowly add the **3,3,3-Trifluoropropionic acid** to the stirred neutralizing solution. Caution: Add the acid to the base, not the other way around, to avoid a violent reaction.
- Monitor the reaction for gas evolution (CO_2) and heat generation. Add the acid dropwise or in small portions to control the rate of reaction.
- Continue adding the acid until it is all consumed.
- Verification:
 - After the addition is complete and the reaction has subsided, check the pH of the solution using pH paper or a calibrated pH meter.
 - The target pH should be between 6.0 and 8.0. If the solution is still acidic, slowly add more neutralizing solution until the target pH is reached.
- Disposal:
 - Once neutralized, the solution can be disposed of in accordance with local and institutional regulations for aqueous waste.
 - Label the waste container appropriately.

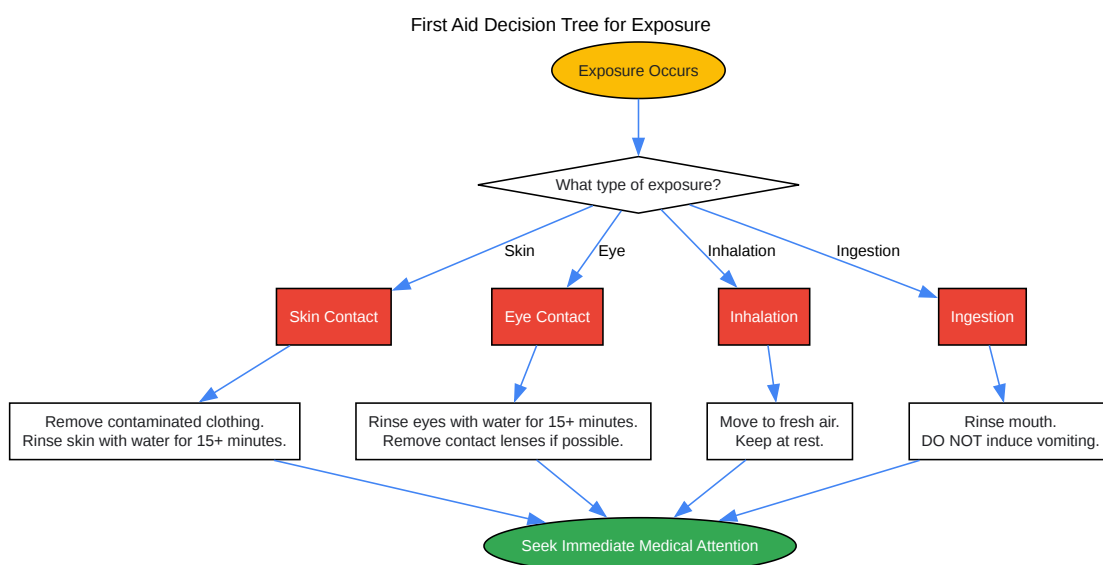
Visualizations

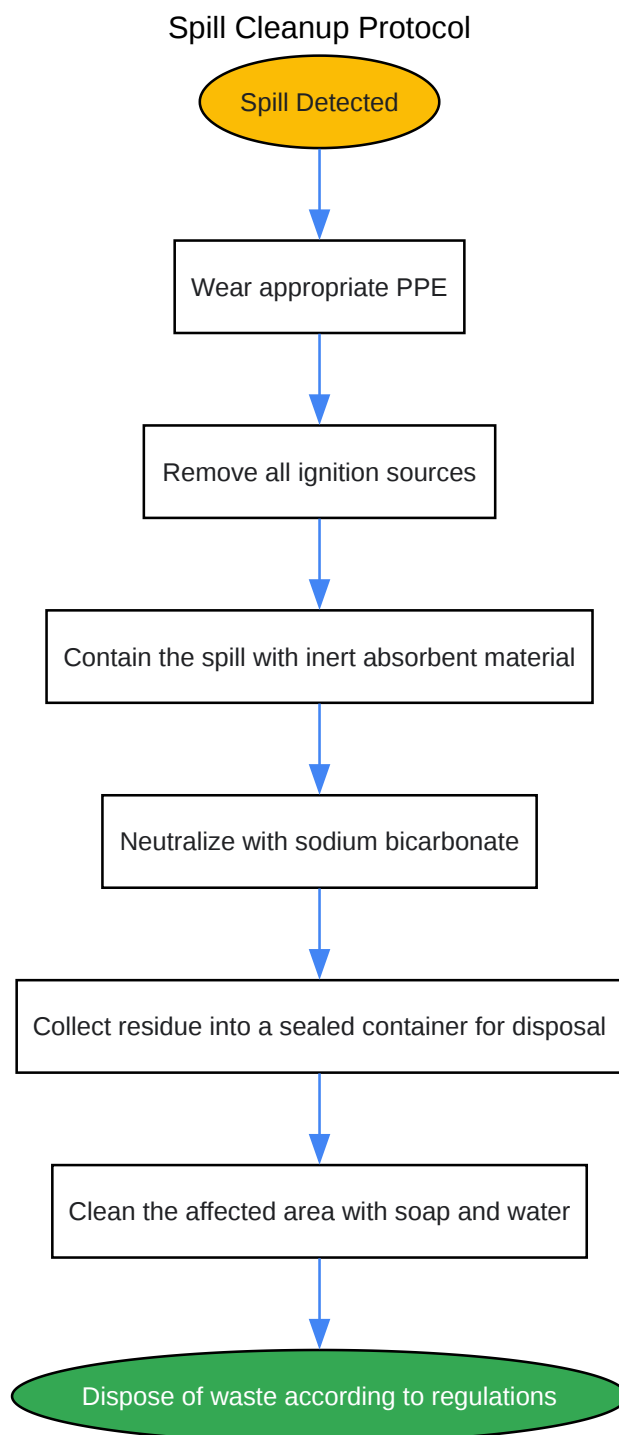
Workflow for Handling 3,3,3-Trifluoropropionic Acid



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Caption: Safe handling workflow for **3,3,3-Trifluoropropionic acid**.





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